

Application Notes and Protocols for Handling Dimethyl Telluride

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Compound of Interest

Compound Name: Dimethyl telluride

CAS No.: 593-80-6

Cat. No.: B1222758

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Introduction

Dimethyl telluride ((CH₃)₂Te) is a volatile, colorless to pale yellow organotellurium compound with a strong, garlic-like odor.[1][2] It serves as a precursor in the synthesis of other organotellurium compounds and is utilized in materials science, particularly in the production of cadmium telluride and mercury cadmium telluride thin films via metalorganic vapor phase epitaxy (MOVPE).[2][3] Due to its high toxicity and reactivity, stringent safety protocols must be observed when handling this compound in a laboratory setting.[3][4] These application notes provide detailed protocols for the safe handling, use, and disposal of **dimethyl telluride** to minimize exposure and ensure a safe laboratory environment.

Hazard Identification and Quantitative Data

Dimethyl telluride is classified as highly toxic if swallowed, in contact with skin, or if inhaled.[5] It is also recognized as a potential hepatotoxin and reproductive toxin.[5][6] Exposure to tellurium compounds can lead to a characteristic "tellurium breath," a garlic-like odor caused by the metabolic formation of **dimethyl telluride**. [3][7]

Table 1: Physical and Chemical Properties of **Dimethyl Telluride**

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Molecular Formula | C ₂ H ₆ Te | [4][8] |
| Molar Mass | 157.67 g/mol | [2] |
| Appearance | Pale yellow, translucent liquid | [2][3] |
| Odor | Strong, garlic-like | [1][2][3] |
| Boiling Point | 82 °C | [2][3] |
| Melting Point | -10 °C | [3] |
| Density | Approx. 1.25 g/cm ³ | [8] |
| Solubility | Soluble in many organic solvents (e.g., ethanol, ether, benzene) | [4] |

Table 2: Toxicological Data and Exposure Limits for **Dimethyl Telluride**

| Parameter | Value | Reference(s) |
|-----------------------|--|--------------|
| GHS Hazard Statements | H301: Toxic if swallowed H311: Toxic in contact with skin H331: Toxic if inhaled | [5] |
| OSHA PEL (as Te) | 0.1 mg/m ³ | [5][6] |
| ACGIH TLV (as Te) | 0.1 mg/m ³ | [5][6] |
| NIOSH IDLH (as Te) | 25 mg/m ³ | [5][6] |
| Toxicity Notes | Potential hepatotoxin and reproductive toxin. | [5][6] |

Experimental Protocols

The following protocols are designed for handling **dimethyl telluride** in a controlled laboratory setting. A thorough risk assessment should be conducted before any procedure.

Personal Protective Equipment (PPE)

A minimum of the following PPE must be worn at all times when handling **dimethyl telluride**:

- **Gloves:** Nitrile or neoprene gloves. Check for compatibility and inspect for any signs of degradation before use.
- **Eye Protection:** Chemical safety goggles and a face shield.
- **Lab Coat:** A flame-resistant lab coat with tight-fitting cuffs.
- **Respiratory Protection:** All work with **dimethyl telluride** must be conducted in a certified chemical fume hood. In situations where the concentration may exceed exposure limits, a self-contained breathing apparatus (SCBA) may be necessary.

Weighing and Transferring Dimethyl Telluride

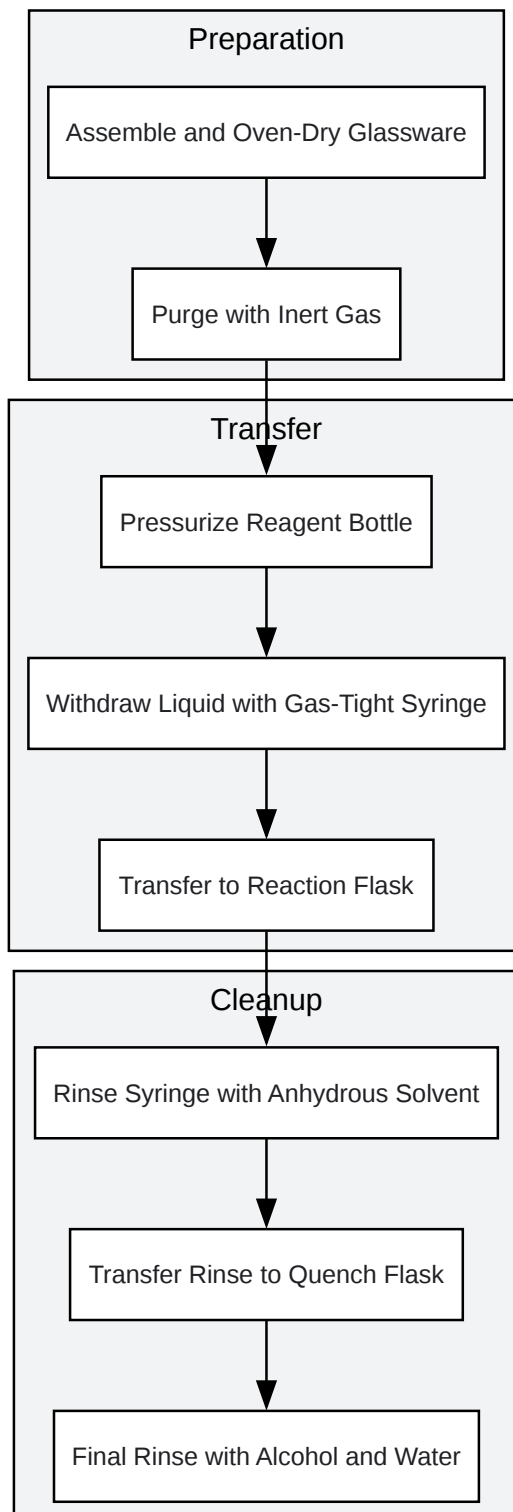
Due to its volatility and toxicity, **dimethyl telluride** should be handled using air-free techniques, such as a Schlenk line or in a glovebox.

Protocol for Transfer using a Gas-Tight Syringe:

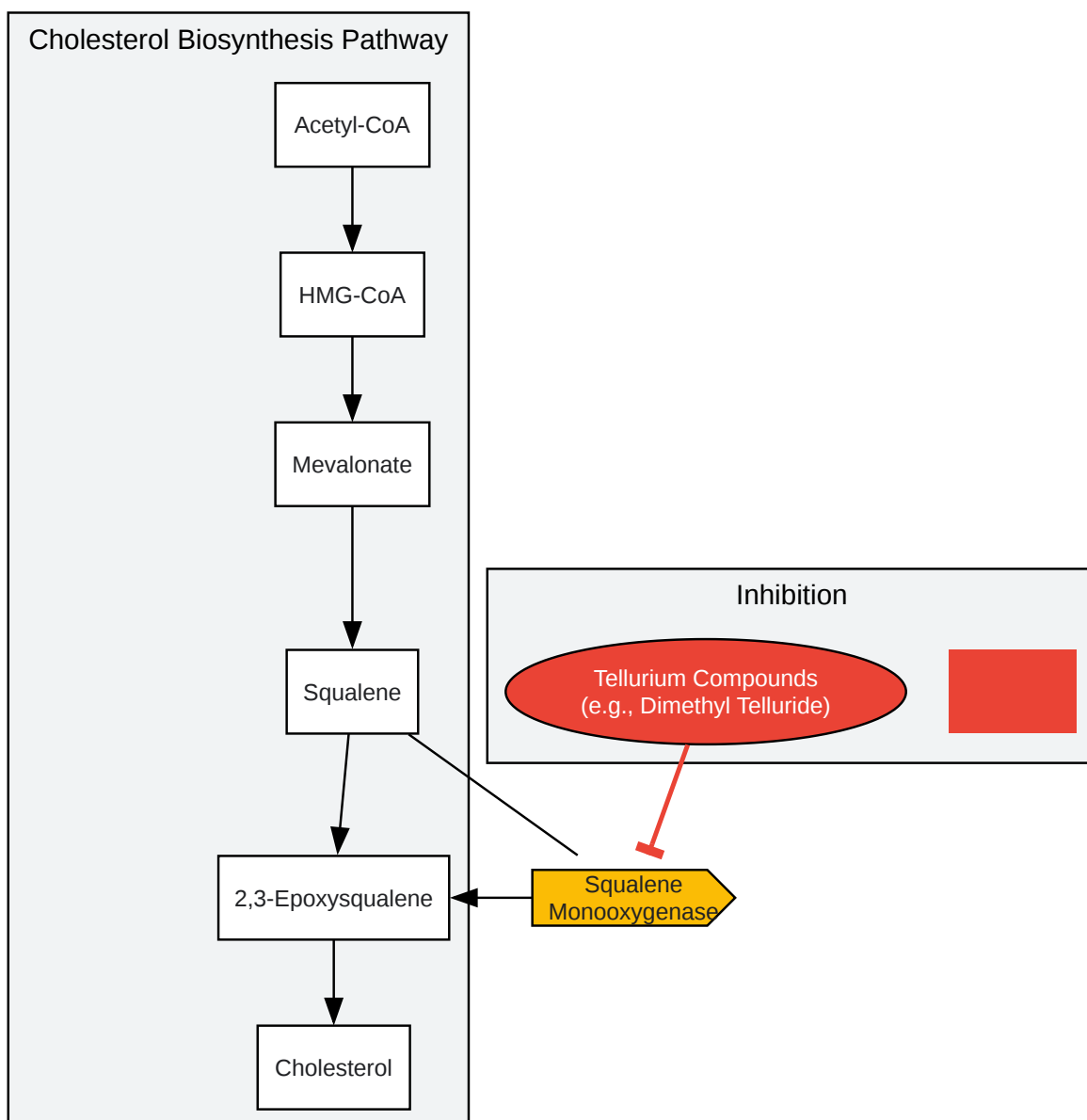
- **Preparation:**
 - Ensure the chemical fume hood sash is at the lowest practical height.
 - Assemble and oven-dry all necessary glassware (e.g., reaction flask with a septum-sealed sidearm, gas-tight syringe).
 - Purge the assembled glassware and syringe with an inert gas (e.g., argon or nitrogen) for at least 15 minutes.
- **Withdrawal:**

- Puncture the septum of the **dimethyl telluride** container with the inert gas line needle to create a positive pressure.
- Puncture the septum with the gas-tight syringe needle and purge the syringe with the inert gas from the headspace of the container three times.
- Carefully insert the needle tip below the surface of the liquid and slowly withdraw the desired volume. Avoid drawing any vapor into the syringe.
- Transfer:
 - Withdraw the needle from the **dimethyl telluride** container.
 - Immediately insert the needle through the septum of the receiving flask.
 - Slowly dispense the liquid into the receiving flask.
- Syringe Cleaning:
 - Rinse the syringe immediately after use with a suitable anhydrous solvent (e.g., toluene or hexane) under an inert atmosphere.
 - Transfer the solvent rinse to a designated quenching flask.
 - Repeat the rinse two more times.
 - Finally, rinse the syringe with isopropanol, followed by water.

Workflow for Transferring Dimethyl Telluride



Tellurium-Induced Inhibition of Cholesterol Biosynthesis



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